

Technical Support Center: 2-Amino-8-oxononanoic acid hydrochloride

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Compound of Interest

Compound Name: 2-Amino-8-oxononanoic acid
hydrochloride

Cat. No.: B10830160

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2-Amino-8-oxononanoic acid hydrochloride**.

Frequently Asked Questions (FAQs)

Q1: What is **2-Amino-8-oxononanoic acid hydrochloride** and what are its common applications?

A1: **2-Amino-8-oxononanoic acid hydrochloride** is the hydrochloride salt of 2-Amino-8-oxononanoic acid, an amino acid derivative.^{[1][2]} It is commonly used in biomedical research for protein labeling and modification due to its ability to be incorporated into proteins in a site-specific manner under mild, near-physiological pH conditions.^{[1][2][3]}

Q2: What is the general solubility of **2-Amino-8-oxononanoic acid hydrochloride**?

A2: The hydrochloride salt form of 2-Amino-8-oxononanoic acid generally exhibits enhanced water solubility and stability compared to its free acid form.^[2] However, its solubility can still be limited in aqueous solutions. It is sparingly soluble in solvents like DMSO, ethanol, and PBS (pH 7.2).^[4] For in vitro studies, it can be dissolved in DMSO at concentrations up to 50 mg/mL, though this may require ultrasonication.^{[1][5]}

Q3: How should **2-Amino-8-oxononanoic acid hydrochloride** be stored?

A3: For long-term storage, it is recommended to store the solid compound at 4°C in a sealed container, away from moisture.[6] Stock solutions in solvent can be stored at -80°C for up to 6 months or at -20°C for up to 1 month, also in a sealed container to prevent moisture absorption.[1][6] It is advisable to aliquot the solution after preparation to avoid repeated freeze-thaw cycles.[1]

Troubleshooting Guide: Solubility Issues

This guide addresses common problems encountered when dissolving **2-Amino-8-oxononanoic acid hydrochloride** and provides systematic approaches to overcome them.

Issue 1: The compound is not dissolving in my aqueous buffer.

This is a common challenge due to the compound's limited aqueous solubility.

Root Cause Analysis and Solutions:

- **pH of the Solution:** The solubility of amino acid hydrochlorides can be pH-dependent.
 - **Troubleshooting Step:** Adjust the pH of your buffer. Since it is a hydrochloride salt of an amino acid, the compound will be more soluble at a slightly acidic to neutral pH. Avoid highly basic solutions which may cause the free acid to precipitate.
- **Insufficient Agitation or Time:** The dissolution process may be slow.
 - **Troubleshooting Step:** Increase the mixing energy and duration. Use a vortex mixer or sonicator to aid dissolution.[1] Allow sufficient time for the compound to dissolve completely.
- **Low Temperature:** Solubility often decreases at lower temperatures.
 - **Troubleshooting Step:** Gently warm the solution. A water bath set to 30-40°C can significantly improve solubility. However, be cautious with temperature-sensitive applications.

Issue 2: I observe precipitation when adding the compound to my cell culture media.

Precipitation in complex media like cell culture media can occur due to interactions with media components or a change in solvent properties.

Root Cause Analysis and Solutions:

- **Local Concentration Effects:** Adding a concentrated stock solution directly to the media can cause localized supersaturation and precipitation.
 - **Troubleshooting Step:** Add the stock solution dropwise while gently stirring the media. This allows for gradual dissolution and avoids shocking the system.
- **Incompatibility with Media Components:** Certain salts or proteins in the media might interact with the compound, leading to precipitation.
 - **Troubleshooting Step:** Prepare a more dilute stock solution and add a larger volume to the media. Alternatively, test the solubility in a simpler buffer (like PBS) first before moving to complex media.

Quantitative Solubility Data

The following tables summarize the reported solubility of **2-Amino-8-oxononanoic acid hydrochloride** in various solvent systems.

Table 1: In Vitro Solubility

Solvent	Concentration	Notes
DMSO	50 mg/mL (223.51 mM)	Ultrasonic assistance may be needed. [1] [5]
DMSO	Sparingly soluble: 1-10 mg/mL	-
Ethanol	Slightly soluble: 0.1-1 mg/mL	-
PBS (pH 7.2)	Sparingly soluble: 1-10 mg/mL	-

Table 2: In Vivo Formulation Solubility

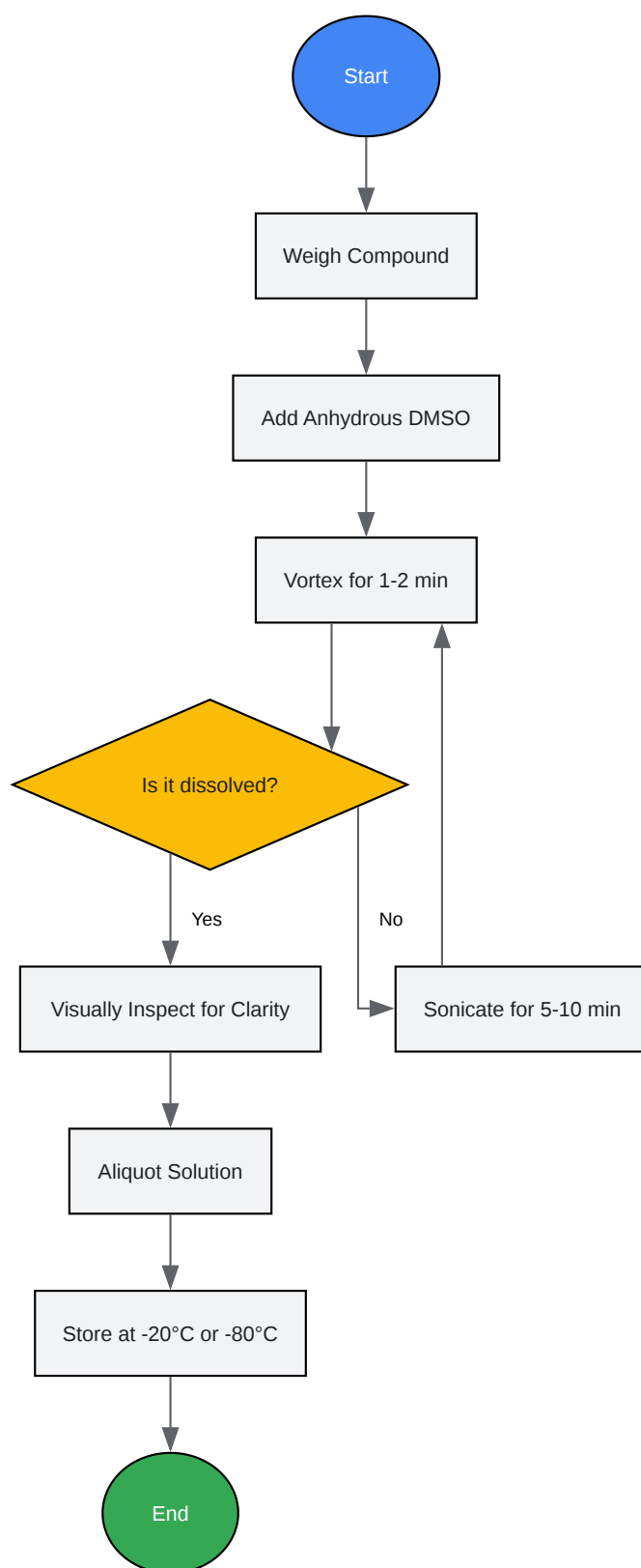
Solvent System	Achievable Concentration
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 4.55 mg/mL (20.34 mM)
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (11.18 mM)
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (11.18 mM)

Experimental Protocols

Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol details the steps for preparing a high-concentration stock solution for in vitro use.

- **Weighing:** Accurately weigh the desired amount of **2-Amino-8-oxononanoic acid hydrochloride** in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of high-purity, anhydrous DMSO to achieve the target concentration (e.g., 50 mg/mL).
- **Dissolution:**
 - Vortex the tube vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the tube in an ultrasonic water bath and sonicate for 5-10 minutes.
 - Visually inspect the solution to ensure it is clear and free of particulates.
- **Storage:** Aliquot the stock solution into smaller volumes in sterile tubes and store at -20°C or -80°C.



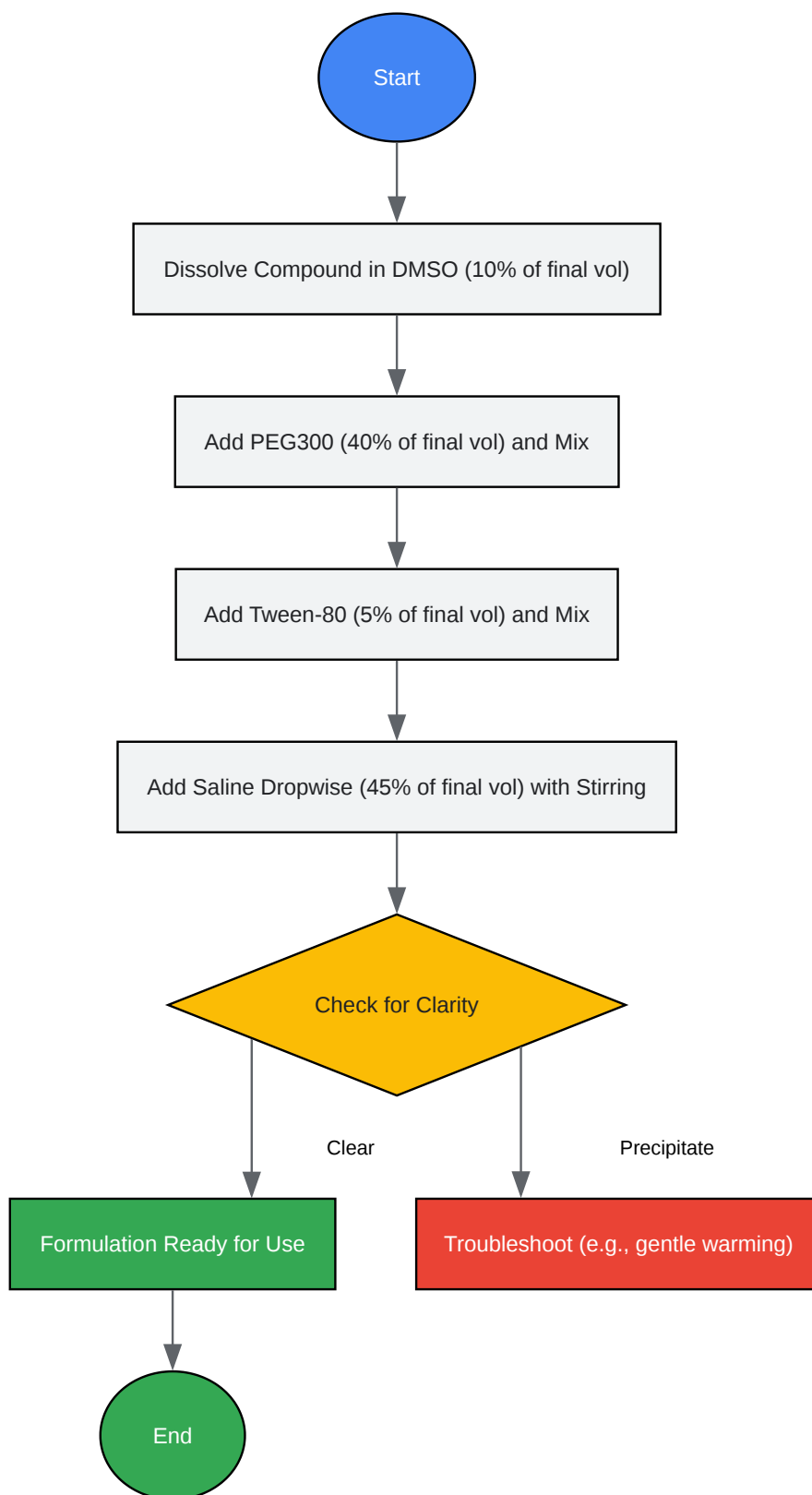
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Protocol 1: DMSO Stock Solution Workflow

Protocol 2: Preparation of an In Vivo Formulation using Co-solvents

This protocol describes the preparation of a formulation suitable for animal studies, based on a common co-solvent system.

- Initial Dissolution: Dissolve the required amount of **2-Amino-8-oxononanoic acid hydrochloride** in DMSO. This will be 10% of your final volume.
- Co-solvent Addition:
 - Add PEG300 to the DMSO solution to make up 50% of the final volume (40% of the final volume is PEG300). Mix thoroughly.
 - Add Tween-80 to the mixture to make up 55% of the final volume (5% of the final volume is Tween-80). Mix until the solution is homogeneous.
- Aqueous Phase Addition: Slowly add saline to the organic mixture to reach the final desired volume (45% of the final volume is saline). Add the saline dropwise while continuously stirring to prevent precipitation.
- Final Check: Ensure the final solution is clear and free of any visible precipitate before use.

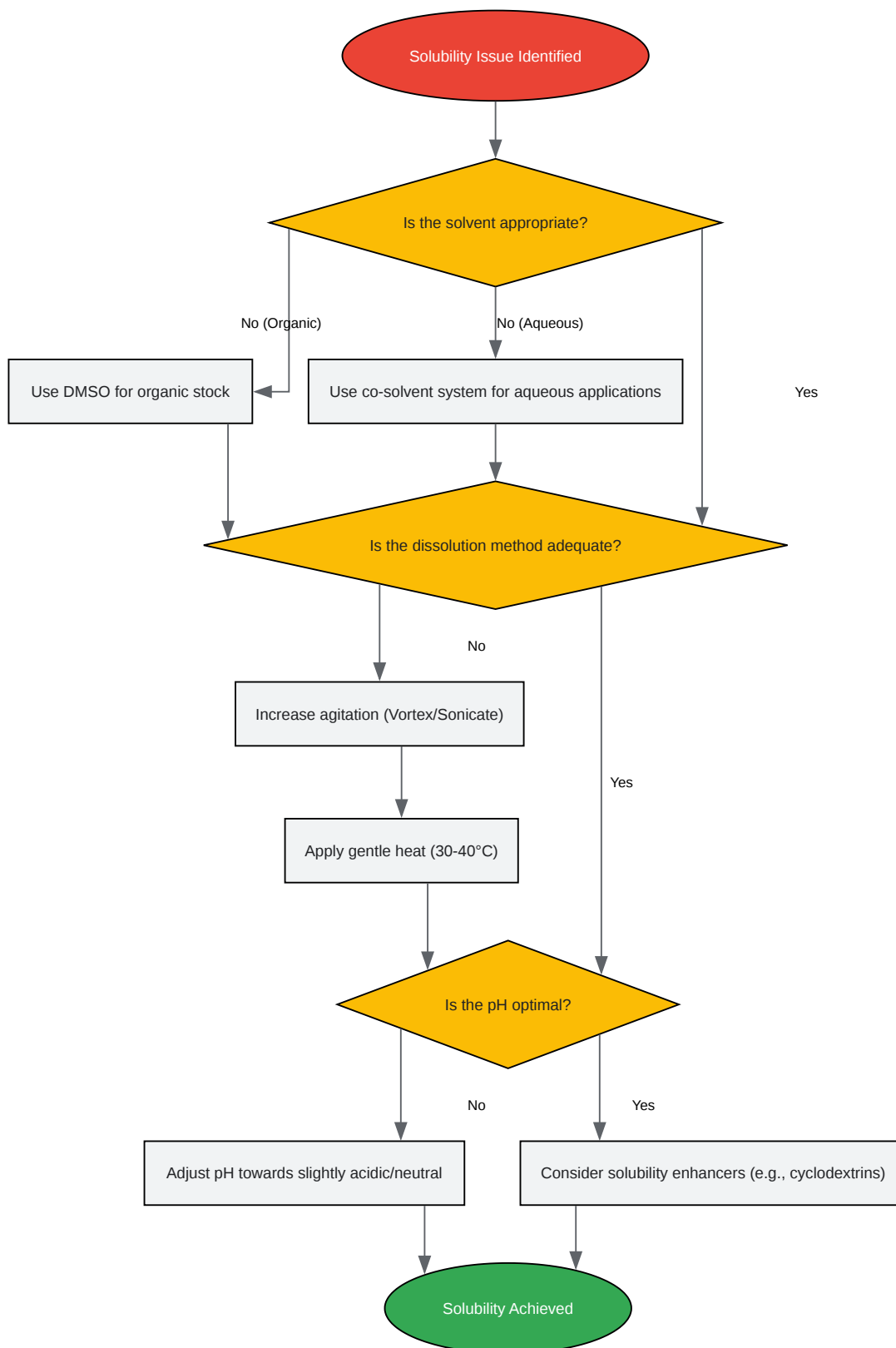


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Protocol 2: In Vivo Co-solvent Formulation Workflow

Logical Troubleshooting Flow

The following diagram outlines a logical approach to troubleshooting solubility issues.



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Troubleshooting Logic for Solubility Issues

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